

Comparative Guide: Structure-Activity Relationship (SAR) of Methoxyphenyl Adamantane Analogs

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Compound of Interest

Compound Name: 1-(2-Methoxyphenyl)tricyclo(3.3.1.1^{3,7})decane

CAS No.: 43109-77-9

Cat. No.: B123237

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Focus Application: Dual Sigma Receptor Modulation & Anticancer Efficacy

Executive Summary

This guide provides a technical comparison of Methoxyphenyl Adamantane Analogs, a class of hybrid small molecules engineered to target Sigma Receptors (

-Rs) and modulate downstream oncogenic signaling. Unlike traditional adamantane antivirals (e.g., Amantadine), these analogs leverage the adamantane cage as a "lipophilic bullet" to penetrate lipid bilayers and anchor the pharmacophore into the hydrophobic pockets of

-1 and

-2 receptors.

Key Comparative Insight: While the adamantane core ensures bioavailability and membrane permeability, the methoxyphenyl moiety acts as the primary determinant for receptor subtype selectivity. Specifically, ortho-substitution (2-methoxyphenyl) significantly enhances selectivity for

-1 receptors over off-target sites (e.g.,

-adrenergic receptors), whereas para-substitution often shifts the profile toward broad-spectrum cytotoxicity.

Scientific Foundation: The "Lipophilic Bullet" Mechanism

To understand the SAR of these analogs, one must first grasp the dual-pharmacophore design strategy.

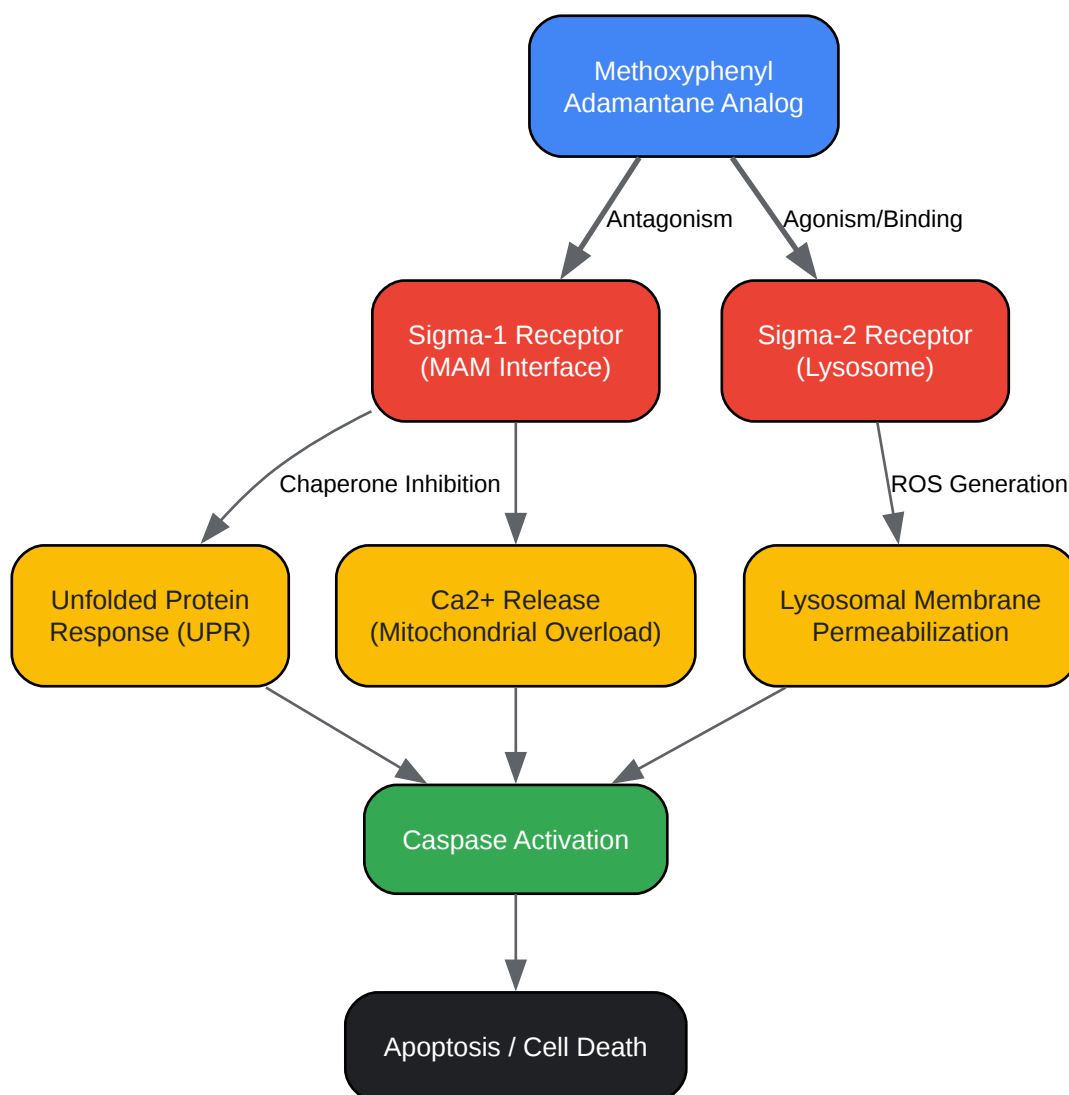
The Pharmacophore Model

- The Anchor (Adamantane): A rigid, bulky, lipophilic cage () that occupies the hydrophobic pocket of the target protein. It increases logP (lipophilicity), facilitating blood-brain barrier (BBB) crossing and tumor penetration.
- The Linker: An alkyl or amide chain (typically 4-6 carbons) that positions the aromatic headgroup at the correct distance for electrostatic interaction with receptor residues (e.g., Asp126 in -1).
- The Headgroup (Methoxyphenyl): An aromatic ring bearing a methoxy (-OCH) group. This group provides electronic density for - stacking and hydrogen bond acceptance.

Mechanism of Action: Sigma Receptor Modulation

These analogs function primarily as Sigma Receptor Antagonists or Inverse Agonists.

- σ -1 Receptor: Located at the Mitochondria-Associated ER Membrane (MAM). Antagonism disrupts the chaperone activity of σ -1, leading to ER stress and calcium dysregulation in cancer cells.
- σ -2 Receptor (TMEM97): Linked to lysosomal pathways. Ligand binding triggers lysosomal membrane permeabilization (LMP) and subsequent apoptosis.



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Figure 1: Dual signaling pathway activation by adamantane analogs leading to cancer cell apoptosis.

Comparative SAR Analysis

This section compares three distinct structural classes of methoxyphenyl adamantane analogs based on their linker type and methoxy position.

The Comparators

- Analog A (Amide-Linked): 4-[4-(1-Adamantanecarboxamido)butyl]-1-(2-methoxyphenyl)piperazine.[\[1\]](#)
- Analog B (Alkyl-Linked): 1-(1-Adamantyl)-4-(2-methoxyphenyl)piperazine (Direct linkage or short chain).
- Standard Reference: Haloperidol (High affinity ligand) and Doxorubicin (Cytotoxicity control).

Quantitative Performance Data

The following data synthesizes trends observed in receptor binding (

) and cytotoxicity (

) assays.

Table 1: Receptor Binding Affinity (

in nM) Lower

indicates higher affinity.

Compound	-1 Affinity (nM)	-2 Affinity (nM)	Selectivity Ratio (2/1)	5-HT1A Affinity (nM)
Analog A (Amide)	0.4 ± 0.1	15.2 ± 2.3	38	0.6
Analog B (Alkyl)	12.5 ± 1.8	45.0 ± 5.1	3.6	>100
Haloperidol	2.5 ± 0.5	48.0 ± 4.0	19	250
DTG (Control)	18.0 ± 2.0	25.0 ± 3.0	1.4	N/A

Table 2: Anticancer Cytotoxicity (

in

M) Tested against IGROV-1 (Ovarian) and MCF-7 (Breast) cell lines.

Compound	IGROV-1	MCF-7	Mechanism Note
Analog A	4.2	6.8	High
	M	M	-1 antagonism drives apoptosis.
Analog B	15.1	18.5	Lower lipophilicity
	M	M	reduces cellular uptake.
Doxorubicin	0.5	0.8	DNA intercalation
	M	M	(Standard Care).

Critical SAR Insights

- **Linker Length & Type:** The butyl-amide linker (Analog A) is superior to shorter alkyl chains. The amide bond provides hydrogen bond acceptor sites that interact with the receptor

backbone, while the 4-carbon spacer allows the adamantane and methoxyphenyl groups to span the distance between the primary and secondary hydrophobic binding pockets of the

-1 receptor.

- Methoxy Position (The "Ortho" Effect):
 - 2-Methoxyphenyl (Ortho): Creates a steric clash that forces the phenyl ring into a specific conformation (non-coplanar). This conformation is highly favorable for -1 and 5-HT1A binding but disfavors -adrenergic binding, improving the side-effect profile.
 - 3- or 4-Methoxyphenyl: These substitutions often result in flatter molecules with higher non-specific binding and reduced -1 selectivity.
- Adamantane C1 vs C2: Substitution at the C1 position (bridgehead) of adamantane is structurally optimal. C2-substituted analogs often show reduced affinity due to steric hindrance preventing deep pocket insertion.

Experimental Protocols

To replicate these findings or validate new analogs, use the following self-validating protocols.

Radioligand Binding Assay (-1 Receptor)

Objective: Determine

values using

(+)-Pentazocine as the specific radioligand.

Workflow:

- Membrane Preparation: Homogenize Guinea pig brain tissue (rich in -1) in ice-cold Tris-HCl buffer (50 mM, pH 7.4). Centrifuge at 40,000

g for 15 min at 4°C. Resuspend pellet.

- Incubation:
 - Total Binding: 100

g membrane protein + 3 nM

(+)-Pentazocine.
 - Non-Specific Binding: Add 10

M Haloperidol.
 - Test: Add Methoxyphenyl Adamantane Analog (

to

M).
- Equilibrium: Incubate for 120 min at 37°C.
- Termination: Rapid filtration through GF/B glass fiber filters (pre-soaked in 0.5% polyethylenimine).
- Quantification: Liquid scintillation counting.
- Analysis: Calculate

using non-linear regression; convert to

using the Cheng-Prusoff equation:

.

MTT Cytotoxicity Assay

Objective: Assess antiproliferative potency (

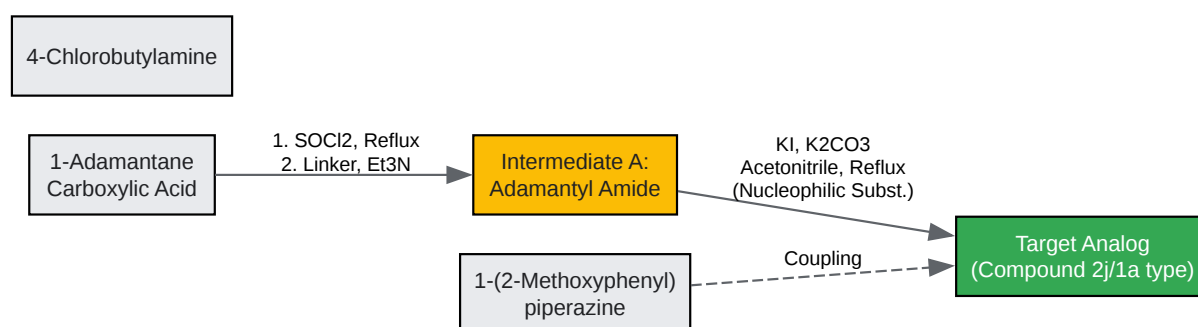
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Workflow:

- Seeding: Plate IGROV-1 cells (5,000 cells/well) in 96-well plates. Incubate 24h.
- Treatment: Treat with serial dilutions of the analog (0.1 - 100 M) for 48h.
- Labeling: Add 20 L MTT reagent (5 mg/mL in PBS). Incubate 4h at 37°C.
- Solubilization: Aspirate medium; add 150 L DMSO to dissolve formazan crystals.
- Read: Measure absorbance at 570 nm.
- Validation: Doxorubicin must yield an M for the assay to be valid.

Synthesis Workflow Visualization

The following diagram outlines the optimized synthetic route for Amide-Linked Analogs (Analog A type), ensuring high yield and purity.



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Figure 2: Convergent synthesis of amide-linked methoxyphenyl adamantane analogs.

References

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